

An In-depth Technical Guide to the Physical Properties of 2-Aminobenzhydrol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminobenzhydrol

Cat. No.: B079127

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This technical guide provides a comprehensive overview of the core physical properties of **2-Aminobenzhydrol** ((2-Aminophenyl)(phenyl)methanol), with a specific focus on its melting point and solubility. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis who utilize this compound in their work. This document details established experimental protocols for the determination of these properties and presents data in a clear, structured format.

Physical Properties Summary

The physical characteristics of a compound are critical for its handling, purification, and application in synthetic protocols. The following table summarizes the known physical properties of **2-Aminobenzhydrol**.

| Property | Value | References |
|-------------------|---|------------|
| CAS Number | 13209-38-6 | |
| Molecular Formula | C ₁₃ H ₁₃ NO | |
| Molecular Weight | 199.25 g/mol | |
| Appearance | Solid | |
| Melting Point | 113-118 °C | |
| Solubility | Quantitative data is not readily available in the cited literature. Refer to Section 2.2 for determination protocols. | |

Experimental Protocols

Reliable and reproducible data are contingent upon standardized experimental methodologies. This section outlines detailed protocols for determining the melting point and solubility of **2-Aminobenzhydrol**.

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad and depressed range often indicates the presence of impurities.^{[1][2]} The capillary method is a standard technique for this determination.^[3]

Objective: To accurately determine the temperature range over which **2-Aminobenzhydrol** transitions from a solid to a liquid phase.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Calibrated thermometer
- Mortar and pestle or spatula

Procedure:

- Sample Preparation: Ensure the **2-Aminobenzhydrol** sample is completely dry.[3] Using a mortar and pestle or a spatula, crush the solid into a fine powder to ensure uniform packing and heat transfer.[1]
- Capillary Loading: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down.[1] Repeat until the sample column is approximately 2-3 mm high.[1]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[1] Ensure the thermometer is positioned correctly to accurately measure the temperature of the block and sample.
- Approximate Melting Point Determination: Conduct a rapid heating run (5-10 °C per minute) to find the approximate melting point.[1] This provides a preliminary range and prevents excessive time spent on the precise measurement.
- Accurate Melting Point Determination: Allow the apparatus to cool to at least 20 °C below the approximate melting point observed.[1] Using a new packed capillary, begin heating at a slow, controlled rate of approximately 1-2 °C per minute as the temperature approaches the expected melting point.[3]
- Data Recording: Record the temperature at which the first drop of liquid appears (T1). This is the beginning of the melting range. Continue heating at the slow rate and record the temperature at which the last crystal of the solid melts completely (T2).[3] The melting point is reported as the range T1-T2.

Solubility data is fundamental for designing reaction conditions, purification methods, and formulation strategies. The following protocols describe methods for both qualitative and quantitative solubility assessment.

2.2.1 Qualitative Solubility Analysis

This systematic approach helps classify a compound based on its solubility in a series of specific solvents, providing insights into its functional groups and polarity.[4][5] The amino

group in **2-Aminobenzhydrol** suggests it will behave as an organic base.

Procedure:

- In a small test tube, add approximately 25 mg of **2-Aminobenzhydrol** to 0.75 mL of the test solvent.[4]
- Vigorously shake the tube and observe if the solid dissolves completely.[4]
- Perform the tests sequentially as outlined in the workflow diagram below (Figure 2). For instance, if the compound is insoluble in water, proceed to test its solubility in 5% HCl.
- Solubility in 5% HCl is a strong indicator of the presence of a basic functional group, such as an amine.[4]

2.2.2 Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.[6]

Objective: To determine the saturation concentration of **2-Aminobenzhydrol** in a given solvent.

Procedure:

- Preparation of a Supersaturated Solution: Add an excess amount of solid **2-Aminobenzhydrol** to a flask containing a known volume of the desired solvent (e.g., water, ethanol, DMSO). A visible amount of undissolved solid should remain.[6]
- Equilibration: Seal the flask and place it in a shaker bath set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24 to 48 hours) to ensure that equilibrium between the solid and dissolved states is reached.[6]
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. To separate the saturated solution from the excess solid, filter the supernatant through a syringe filter (e.g., 0.45 µm PTFE) or by centrifugation.[6]
- Quantitative Analysis: Accurately dilute a known volume of the clear, saturated filtrate with the appropriate solvent. Analyze the concentration of **2-Aminobenzhydrol** in the diluted

sample using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- Data Reporting: Calculate the original concentration in the saturated solution based on the dilution factor. The solubility is typically reported in units of mg/mL or mol/L. The experiment should be performed in triplicate to ensure precision.[6]

Visualized Workflows

To further clarify the experimental processes, the following diagrams illustrate the logical flow for determining the physical properties of **2-Aminobenzhydrol**.

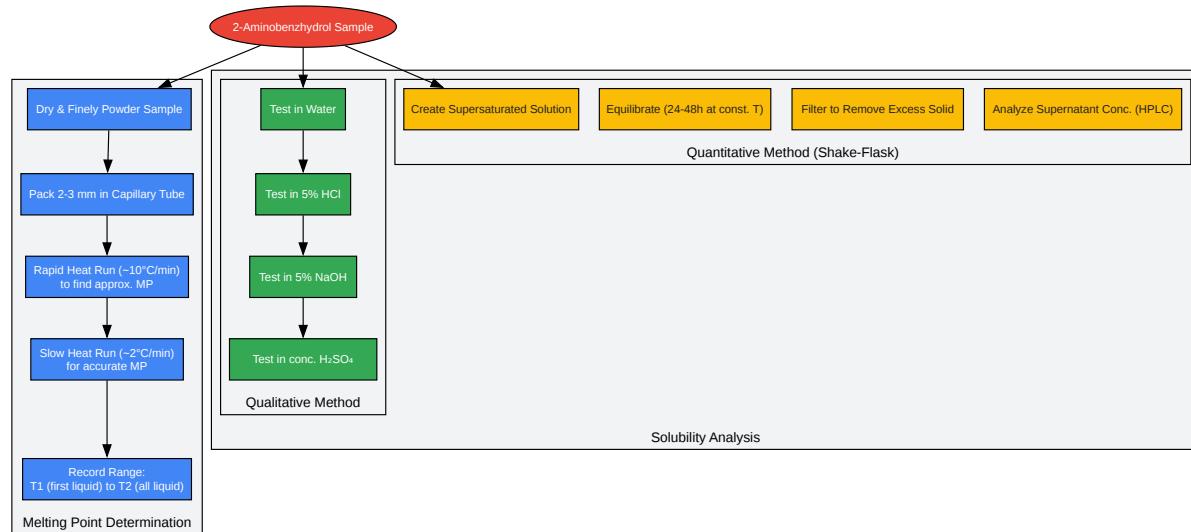


Figure 1: General Workflow for Physical Property Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Aminobenzhydrol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b079127#physical-properties-of-2-aminobenzhydrol-melting-point-solubility>

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